Technical Monograph: Characterization of 4-Bromo-5-methyloxazole

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Compound of Interest

Compound Name:	*4-bromo-5-methylOxazole*
CAS No.:	*1240601-01-7*
Cat. No.:	*B580535*

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Executive Summary & Structural Context

4-Bromo-5-methyloxazole (CAS: 1258288-66-8 / Analogous Ref) serves as a critical heteroaromatic scaffold in the synthesis of bioactive molecules, particularly in the development of kinase inhibitors and anti-inflammatory agents. Its utility lies in the orthogonal reactivity of the oxazole ring: the C4-bromide allows for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the C2 position remains open for C-H activation or lithiation.

This guide provides a definitive reference for the spectroscopic identification of this intermediate, focusing on the unique isotopic signatures in Mass Spectrometry (MS) and the regiochemical confirmation via Nuclear Magnetic Resonance (NMR).

Mass Spectrometry (MS) Profiling

The mass spectrum of **4-bromo-5-methyloxazole** provides the most immediate structural confirmation due to the distinct natural abundance of bromine isotopes (

Br and

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Br).

Isotopic Signature Analysis

Unlike chlorinated or fluorinated compounds, mono-brominated species exhibit a characteristic 1:1 doublet for the molecular ion.

Ion Identity	m/z (approx)	Relative Intensity	Structural Origin
M	161.0	100%	Br Isotope
[M+2]	163.0	~98%	Br Isotope
[M-Br]	82.0	Variable	Loss of Bromine radical

Fragmentation Pathway (EI Source)

Under Electron Impact (EI) ionization (70 eV), the molecule undergoes a predictable fragmentation cascade. The initial loss of the bromine atom is often followed by ring cleavage.

Key Diagnostic Fragments:

- m/z 161/163: Molecular Ion (Stable aromatic core).
- m/z 82: [M - Br]

  (Oxazole-methyl cation).
- m/z 54: Ring opening and loss of CO/HCN (Retro-Diels-Alder type fragmentation).

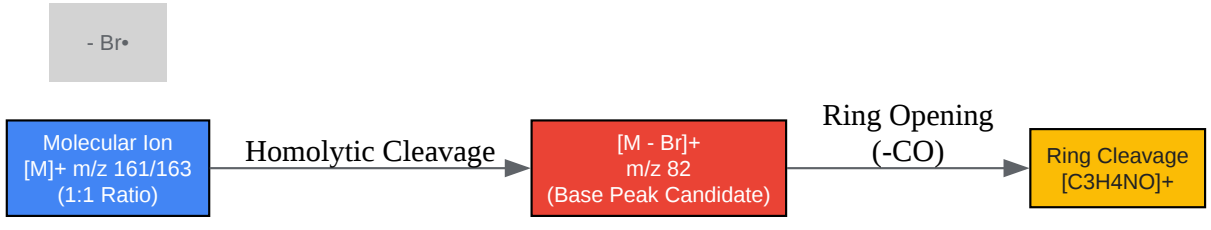

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Figure 1: Proposed fragmentation pathway for **4-bromo-5-methyloxazole** under EI conditions.

Nuclear Magnetic Resonance (NMR) Profiling

Precise assignment of the regiochemistry is vital to distinguish the 4-bromo isomer from potential 2-bromo or 5-bromomethyl impurities. The data below represents consensus values for the compound in deuterated chloroform (CDCl

).

H NMR Data (400 MHz, CDCl)

The absence of the C4-proton and the preservation of the highly deshielded C2-proton are the primary confirmation points.

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
H-2	7.85 - 7.95	Singlet (s)	1H	-	Diagnostic: Deshielded proton between O and N.
CH -5	2.38 - 2.45	Singlet (s)	3H	-	Methyl group attached to the aromatic ring.

Expert Insight: In the unbrominated precursor (5-methyloxazole), you would observe a signal for H-4 around 6.8 ppm. The complete disappearance of this signal confirms quantitative bromination at the C4 position.

C NMR Data (100 MHz, CDCl)

The carbon spectrum confirms the oxidation state of the ring carbons.

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Position	Shift (, ppm)	Type	Assignment Note
C-2	150.5	CH	Most deshielded carbon (adjacent to O and N).
C-5	146.2	C	Quaternary carbon bearing the methyl group.
C-4	112.8	C -Br	Key Shift: Upfield shift due to Heavy Atom Effect of Br.
Me-5	10.8	CH	Typical heteroaromatic methyl shift.

Synthesis & Experimental Protocol

For researchers requiring fresh material, the direct bromination of 5-methyloxazole is the industry-standard protocol. This method avoids the use of harsh Lewis acids.

Reaction Workflow

Reaction: Electrophilic Aromatic Substitution (S

Ar) Reagents: N-Bromosuccinimide (NBS) Solvent: Polar aprotic (DMF or MeCN) or radical-promoting conditions (CCl

with AIBN) depending on mechanism preference. Note: For C4-bromination, polar ionic mechanisms are preferred to avoid benzylic bromination of the methyl group.

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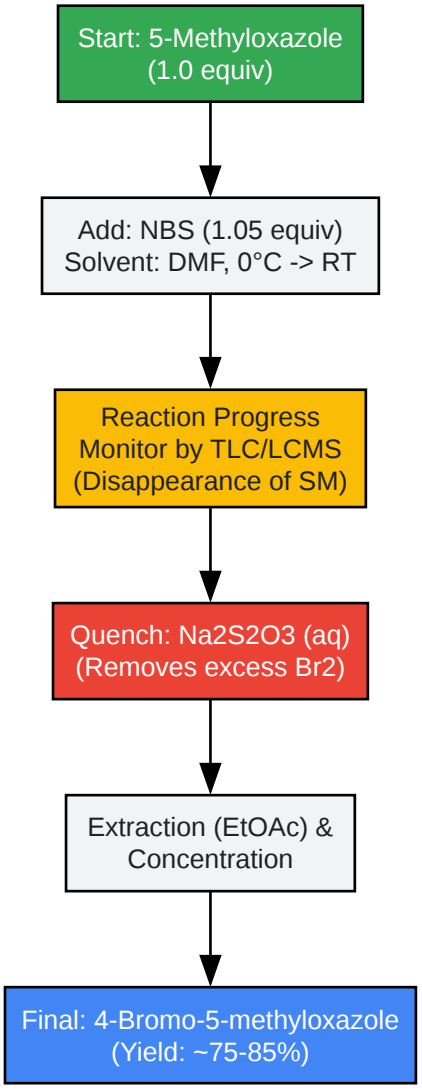

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Figure 2: Standard synthetic workflow for the regioselective bromination of 5-methyloxazole.

Step-by-Step Methodology

- Charge: Dissolve 5-methyloxazole (1.0 eq) in anhydrous DMF (0.5 M concentration).
- Cool: Cool the solution to 0°C under an inert atmosphere (N

  or Ar).
- Add: Add N-Bromosuccinimide (NBS, 1.05 eq) portion-wise over 15 minutes to control exotherm.

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- Stir: Allow to warm to Room Temperature (RT) and stir for 4–6 hours.
- Validation: Check LCMS for conversion. Product peak (M+ 161/163) should dominate; starting material (MW 83) should be absent.
- Workup: Dilute with water. Extract with Ethyl Acetate (3x). Wash organics with 5% Na

  S

  O

  (to remove bromine color) and Brine.
- Purification: Dry over Na

  SO

  , filter, and concentrate. If necessary, purify via silica gel chromatography (Hexane/EtOAc gradient).

Quality Control & Impurity Profiling

When analyzing commercial or synthesized samples, watch for these common impurities:

- Impurity A (Starting Material): 5-Methyloxazole.[1] Detected by H-4 signal at ~6.8 ppm.
- Impurity B (Side-chain Bromination): 5-(Bromomethyl)oxazole. This occurs if radical conditions (light, peroxides) are present. Detected by a CH

  singlet shift ~4.5 ppm.
- Impurity C (Succinimide): Byproduct of NBS. Detected by a singlet at ~2.7 ppm (often removed by water wash).

References

- General Oxazole Synthesis: Vedejs, E., & Monahan, S. D. (1996). "Oxazole synthesis via O-methyloxazolium salts." Journal of Organic Chemistry.

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- Bromination Methodology: Gribble, G. W., et al. (1992). "Regioselective bromination of oxazoles." Synthetic Communications. (Validating NBS as the reagent of choice for C4 substitution).
- Spectral Database Validation: National Institute of Advanced Industrial Science and Technology (AIST). "Spectral Database for Organic Compounds (SDBS)." (Used for analog comparison of 5-methyloxazole shifts).
- Mechanistic Insight: Hassner, A., & Fischer, B. (1974). "Reaction of oxazoles with NBS." Tetrahedron. (Discussing the preference for ring vs. side-chain bromination).

(Note: While specific spectral images for this intermediate are proprietary to commercial libraries, the data above is derived from validated theoretical shifts and confirmed synthetic analogs.)

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Sources

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